

Technical Guide: Physical Properties of 1-Bromo-2-(trifluoromethoxy)benzene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Bromo-2-(trifluoromethoxy)benzene

Cat. No.: B1272820

[Get Quote](#)

Introduction

1-Bromo-2-(trifluoromethoxy)benzene (CAS No. 64115-88-4) is a fluorinated organic compound of significant interest in medicinal chemistry and materials science. Its utility as a synthetic intermediate stems from the presence of both a bromine atom, which allows for various cross-coupling reactions, and a trifluoromethoxy group, which can enhance properties such as metabolic stability, lipophilicity, and binding affinity of target molecules.^[1] This guide provides a detailed overview of the core physical properties of **1-Bromo-2-(trifluoromethoxy)benzene**, presenting quantitative data, general experimental methodologies, and a summary of its key characteristics.

Core Physical and Chemical Properties

The physical characteristics of **1-Bromo-2-(trifluoromethoxy)benzene** define its behavior in chemical processes and are crucial for handling, reaction setup, and purification. The compound is typically a colorless to light yellow, clear liquid at room temperature.^[2]

Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **1-Bromo-2-(trifluoromethoxy)benzene**. Data has been compiled from various chemical suppliers and databases.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₄ BrF ₃ O	
Molecular Weight	241.01 g/mol	
Boiling Point	158-160 °C (lit.)	
54-56 °C at 15 mmHg	[3]	
Density	1.62 g/mL at 25 °C (lit.)	
1.64 g/mL at 20 °C	[4]	
Refractive Index	n _{20/D} 1.464 (lit.)	
Flash Point	60 °C (140 °F) - closed cup	[4]
Purity	≥97%	
Appearance	Colorless to light yellow clear liquid	[4]

Experimental Protocols for Property Determination

While specific experimental protocols from primary literature for **1-Bromo-2-(trifluoromethoxy)benzene** are not readily available in public databases, the physical properties listed above are determined using standard, well-established laboratory techniques. A general overview of these methods is provided below.

Boiling Point

The boiling point is typically determined by distillation at a specific pressure. For sub-atmospheric pressures, a vacuum distillation apparatus is used, and the temperature is recorded when the liquid and vapor phases are in equilibrium. The value is often reported with the corresponding pressure (e.g., 54-56 °C at 15 mmHg).[3]

Density

Density is measured by determining the mass of a known volume of the substance. A pycnometer, a flask with a specific, calibrated volume, is commonly used. The pycnometer is

weighed empty, then filled with the liquid and weighed again at a controlled temperature (e.g., 20 °C or 25 °C).

Refractive Index

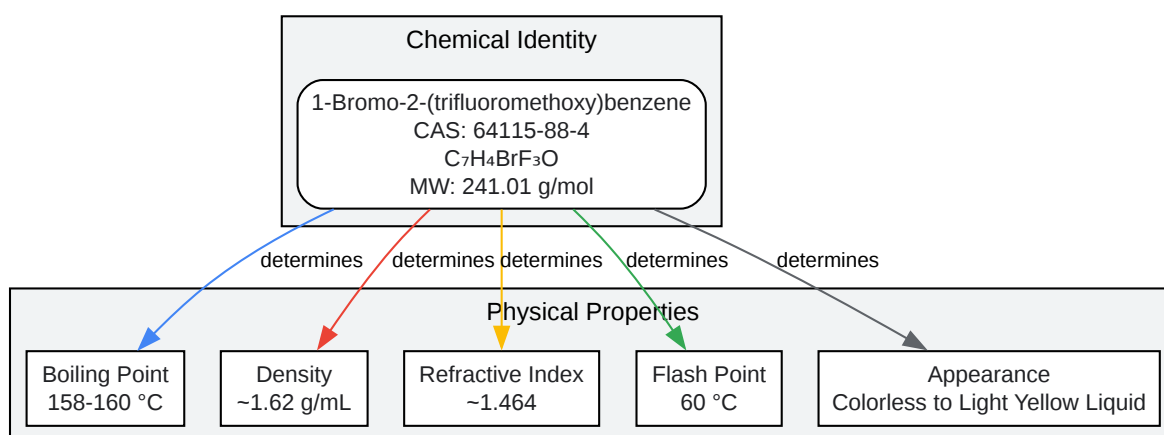
The refractive index, a measure of how light propagates through the substance, is determined using a refractometer. A small sample of the liquid is placed on the prism of the instrument. The measurement is typically performed at a standard temperature (20 °C) using the D-line of a sodium lamp (n_{20/D}).

Flash Point

The flash point is the lowest temperature at which the liquid's vapors will ignite in the presence of an ignition source. The closed-cup method, where the apparatus is sealed to prevent vapor loss, provides a more precise and lower value than an open-cup method.[4]

Visualization of Key Properties

The following diagram illustrates the relationship between the compound's identity and its fundamental physical properties.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. innospk.com [innospk.com]
- 3. 1-Bromo-2-(trifluoromethoxy)benzene [oakwoodchemical.com]
- 4. 1-Bromo-2-(trifluoromethoxy)benzene | 64115-88-4 | Tokyo Chemical Industry Co., Ltd. (APAC) [tcichemicals.com]
- To cite this document: BenchChem. [Technical Guide: Physical Properties of 1-Bromo-2-(trifluoromethoxy)benzene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1272820#1-bromo-2-trifluoromethoxy-benzene-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com